

Proper Disposal of N-Benzoylanthranilate: A Safety and Operational Guide

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Compound of Interest

Compound Name: **N-Benzoylanthranilate**

Cat. No.: **B1266099**

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This guide provides essential safety and logistical information for the proper disposal of **N-Benzoylanthranilate**, catering to researchers, scientists, and drug development professionals. The following procedures are based on available safety data for **N-Benzoylanthranilate** and structurally related compounds. It is imperative to always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for definitive guidance.

Immediate Safety Considerations

N-Benzoylanthranilate is classified with several hazards that necessitate careful handling to ensure personnel safety and environmental protection.

Primary Hazards:

- Harmful if swallowed: May cause adverse health effects upon ingestion.[1][2][3][4]
- Skin Sensitization: May cause an allergic skin reaction.[1]
- Skin and Eye Irritation: Can cause skin and serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]
- Aquatic Toxicity: Very toxic to aquatic life, with long-lasting effects.[2][3][4]

Appropriate Personal Protective Equipment (PPE) must be worn at all times when handling this compound. This includes, but is not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat or protective suit
- A respirator if ventilation is inadequate or if dust is generated

Quantitative Hazard Data

The following table summarizes the GHS hazard classifications for **N-Benzoylanthranilate**.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Sensitization, Skin	Category 1	H317: May cause an allergic skin reaction
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, chronic hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Experimental Protocol for Disposal

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **N-Benzoylanthranilate** waste.

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled, and sealed container for **N-Benzoylanthranilate** waste.
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed to avoid unintended reactions.

2. Spill and Leak Management:

- In case of a spill, immediately evacuate the area.
- Ensure adequate ventilation.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[5\]](#)
- Carefully collect the absorbed material into a suitable, closed container for disposal.[\[5\]](#)
- Clean the spill area thoroughly with soap and water.
- Do not let the product enter drains.[\[3\]](#)[\[6\]](#)

3. Packaging for Disposal:

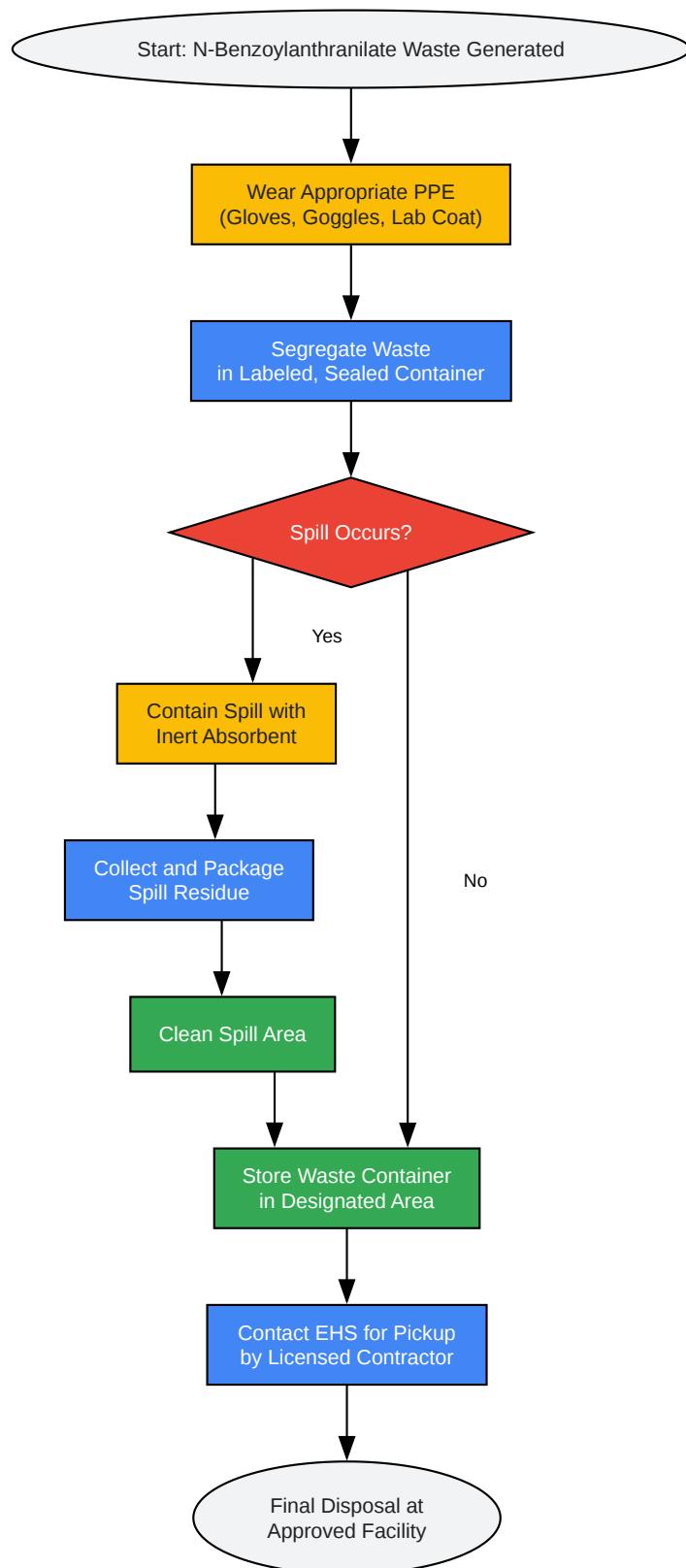
- Ensure the waste container is securely sealed to prevent leaks or spills.
- Properly label the container with the chemical name ("**N-Benzoylanthranilate** Waste") and all relevant hazard pictograms (e.g., harmful, irritant, environmentally hazardous).

4. Final Disposal:

- Dispose of the contents and container at an approved waste disposal plant.[\[3\]](#)[\[4\]](#)
- It is recommended to use a licensed hazardous-waste disposal contractor for final disposal.[\[5\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for guidance on local, state, and federal regulations.[\[7\]](#)
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[5\]](#)[\[7\]](#)

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **N-Benzoylanthranilate**.

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Caption: Disposal workflow for **N-Benzoylanthranilate**.

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